

Technical Guide: Safety and Handling of 2-Amino-3-bromo-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-fluoropyridine

Cat. No.: B058044

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **2-Amino-3-bromo-5-fluoropyridine** (CAS No. 869557-43-7). As a key intermediate in the synthesis of fluorinated pyridines for pharmaceutical and agrochemical applications, understanding its hazard profile is critical to ensure personnel safety and environmental compliance.^{[1][2]} This guide synthesizes information from available Safety Data Sheets (SDS) to provide clear, actionable guidance for laboratory and manufacturing settings.

Hazard Identification and GHS Classification

2-Amino-3-bromo-5-fluoropyridine is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Class	Signal Word	Pictogram	Hazard Statement	Precautionary Statement
Acute Toxicity, Oral (Category 4)	Danger	GHS07 (Exclamation Mark)	H302: Harmful if swallowed.[3]	P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Skin Irritation (Category 2)	Danger	GHS05 (Corrosion), GHS07 (Exclamation Mark)	H315: Causes skin irritation.[3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage (Category 1)	Danger	GHS05 (Corrosion)	H318: Causes serious eye damage.[3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call

a POISON
CENTER/doctor.

Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	Danger	GHS07 (Exclamation Mark)	H335: May cause respiratory irritation.[3]	P261: Avoid breathing dust/fume/gas/mi st/vapours/spray. [3]
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Experimental Protocols and Toxicological Profile

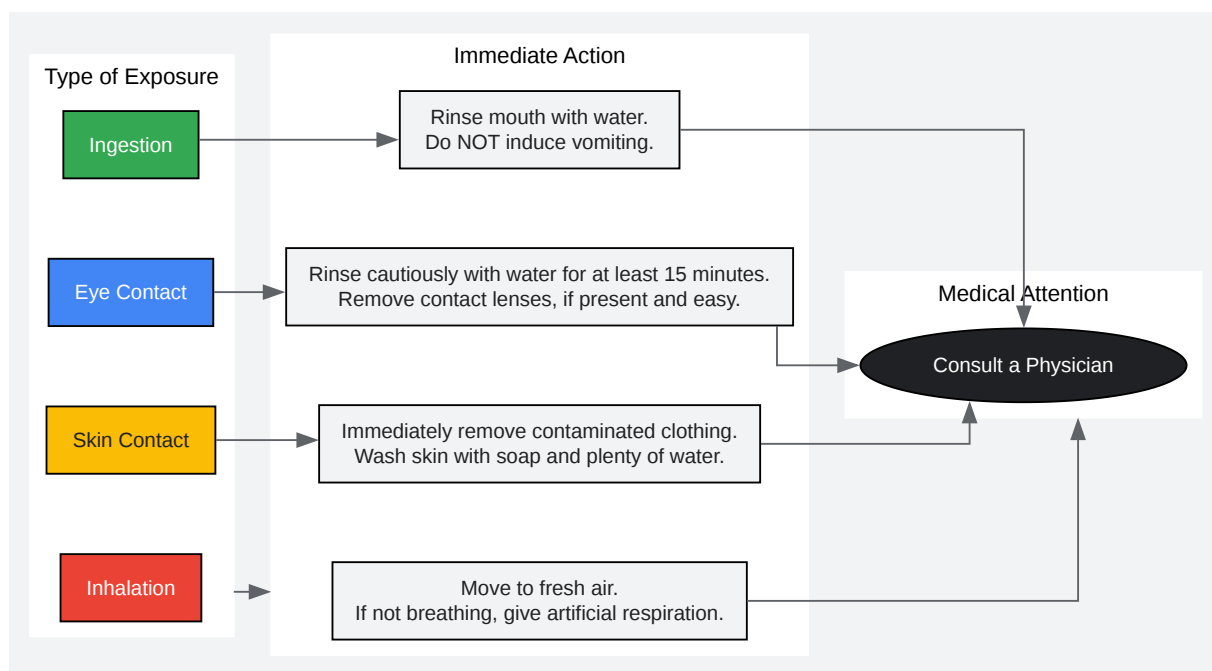
While specific toxicological studies with quantitative data (e.g., LD50) are not detailed in the reviewed safety documents, the GHS classification is derived from standardized assessments. The primary hazards are acute oral toxicity, severe eye damage, and irritation to the skin and respiratory system.[3] Chronic health effects have not been fully investigated.[4]

Key Health Effects:

- Acute Effects: The substance is harmful if ingested.[3][4] Direct contact causes skin irritation and poses a risk of serious, potentially irreversible, eye damage.[3] Inhalation of dust may lead to respiratory tract irritation.[3][4]
- Chronic Effects: No specific data is available on the long-term effects of exposure.

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. Always show the Safety Data Sheet to attending medical personnel.



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Caption: First-Aid Procedures for Exposure.

- Inhalation: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[3][5]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Seek medical attention if irritation occurs.[3][4]
- Eye Contact: Rinse thoroughly and cautiously with plenty of water for at least 15 minutes.[3] Remove contact lenses if present and easy to do so. Continue rinsing and consult a physician immediately.[3]
- Ingestion: Never give anything by mouth to an unconscious person.[3] Rinse mouth with water and consult a physician.[3]

Handling and Personal Protective Equipment (PPE)

Strict adherence to handling procedures and consistent use of appropriate PPE are the most effective ways to minimize exposure risk.

Safe Handling Practices:

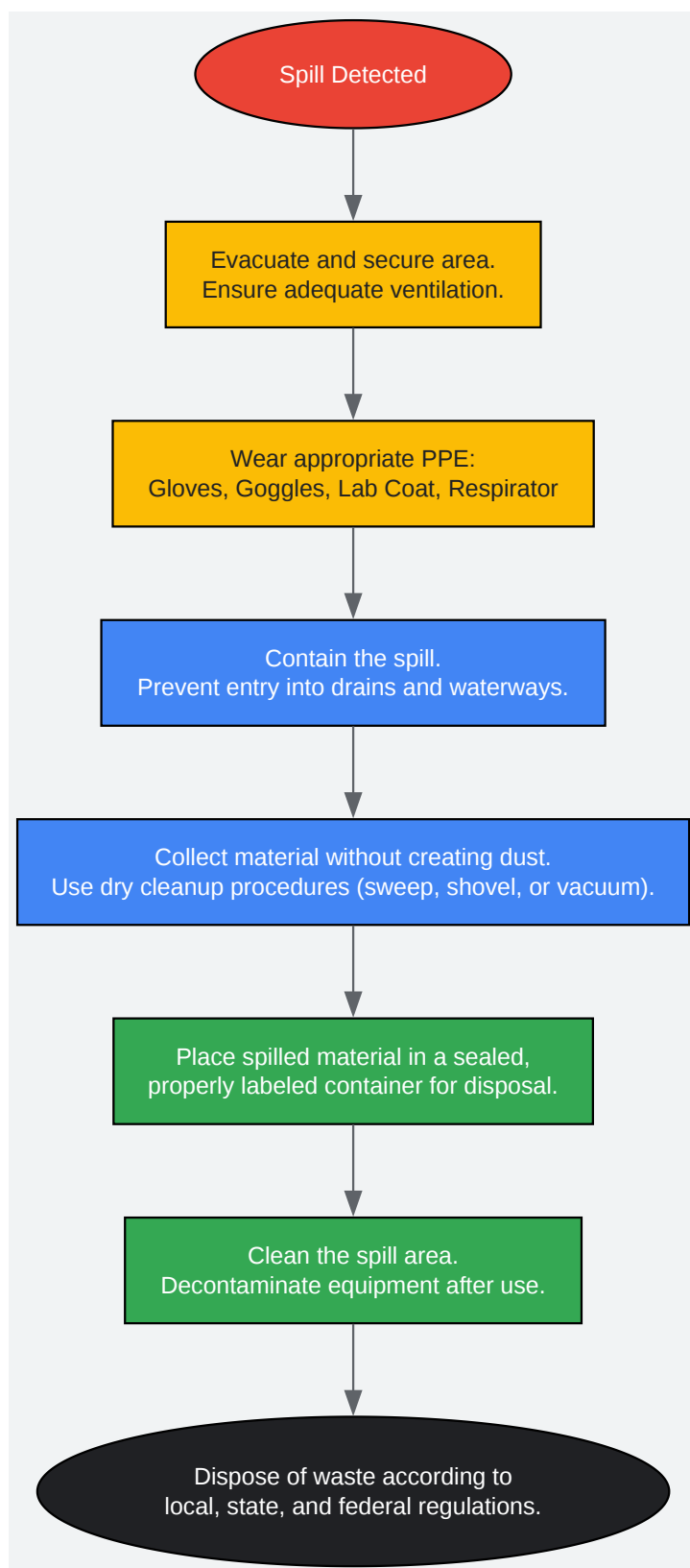
- Avoid all personal contact, including the inhalation of dust.[6][7]
- Use only in a well-ventilated area, preferably within a chemical fume hood.[5][6][8]
- Wear appropriate personal protective equipment as detailed below.[3]
- Wash hands thoroughly after handling.[4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4][6]
- Keep containers securely sealed when not in use.[4][6]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Purpose
Eye/Face Protection	Tight-sealing safety goggles or a face shield.[8][9]	Protects against dust particles and chemical splashes.[8]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect prior to use.[8][10]	Prevents direct skin contact and irritation.[8]
Body Protection	A lab coat or other protective clothing to prevent skin exposure.[8][9]	Shields skin from accidental spills and contamination.[8]
Respiratory Protection	Use in a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved dust respirator.[8][9]	Prevents inhalation of harmful dust.[8]

Accidental Release and Spill Management

In the event of a spill, a systematic and calm response is necessary to ensure safety and prevent environmental contamination.



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Caption: Workflow for Accidental Spill Management.

Procedure:

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.[\[3\]](#)
- **Environmental Precautions:** Prevent the product from entering drains or waterways.[\[3\]](#)[\[6\]](#)
- **Containment and Cleanup:** Pick up and arrange disposal without creating dust.[\[3\]](#) Sweep up or vacuum the material and place it into a suitable, sealed container for disposal.[\[7\]](#)[\[11\]](#)

Fire-Fighting Measures

While the material is a combustible solid, it may propagate flame with difficulty.[\[6\]](#) Dust clouds may form an explosive mixture with air.[\[6\]](#)

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [3] [5]
Specific Hazards from Combustion	Hazardous decomposition products include carbon oxides, nitrogen oxides (NOx), and hydrogen halide gases (hydrogen bromide, hydrogen fluoride). [3] [5]
Protective Equipment for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes. [3] [5]

Storage and Disposal

Proper storage and disposal are essential for maintaining chemical integrity and regulatory compliance.

- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)[\[11\]](#) Keep containers tightly closed and store in their original containers.[\[5\]](#)[\[6\]](#)

- Disposal: Dispose of waste material at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[12] All disposal practices must be in accordance with local, state, and federal regulations. Do not allow the material to contaminate water, soil, or sewer systems.[12]

Physical and Chemical Properties

Property	Value
CAS Number	869557-43-7[3]
Molecular Formula	C ₅ H ₄ BrFN ₂ [3]
Molecular Weight	191.00 g/mol [3]
Appearance	Solid
Melting Point	62-66 °C

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